

Technical Guide: 3-(Chloromethyl)-5-isopropylpyridine Hydrochloride

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Compound of Interest

Compound Name: 3-(Chloromethyl)-5-isopropylpyridine

Cat. No.: B13630629

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Executive Summary

3-(Chloromethyl)-5-isopropylpyridine hydrochloride is a specialized heterocyclic building block used primarily in the synthesis of pharmaceutical agents and advanced agrochemicals. Belonging to the class of 3,5-disubstituted pyridines, this compound serves as a critical electrophilic intermediate for introducing the 5-isopropylpyridin-3-yl moiety into complex scaffolds.

Due to the high reactivity of the chloromethyl group (susceptible to hydrolysis and nucleophilic attack), this compound is frequently synthesized in situ or supplied in small quantities as the hydrochloride salt to enhance stability. It is a structural analog of the widely used 5-methyl derivative (an intermediate for Rupatadine), offering unique steric and lipophilic properties for structure-activity relationship (SAR) optimization in drug discovery, particularly for renin inhibitors and GPCR modulators.

Chemical Identity & CAS Registry Status[1][2][3][4]

Unlike its 5-methyl analog, the 5-isopropyl derivative is a niche research intermediate. While the hydrochloride salt is the standard isolation form, it is often indexed under its stable

precursors in commercial databases.

Key Chemical Data

Parameter	Details
Chemical Name	3-(Chloromethyl)-5-isopropylpyridine hydrochloride
Free Base Name	3-(Chloromethyl)-5-isopropylpyridine
Molecular Formula	C ₉ H ₁₂ ClN ^{[1][2][3][4]} · HCl (Salt) / C ₉ H ₁₂ ClN (Base)
Molecular Weight	206.11 g/mol (Salt) / 169.65 g/mol (Base)
Key Precursor CAS (Alcohol)	1383568-53-3 [(5-isopropylpyridin-3-yl)methanol]
Key Precursor CAS (Acid)	73591-69-2 [5-isopropylnicotinic acid]
Analog CAS (5-Methyl)	1007089-84-0 (Reference standard for handling)
Physical State	White to off-white hygroscopic solid
Solubility	Soluble in water, methanol, DMSO; sparingly soluble in non-polar solvents.

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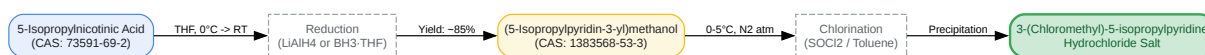
Critical Sourcing Note: Direct commercial listings for the hydrochloride salt often lack a specific assigned CAS number in public registries due to its status as a transient intermediate.

Researchers are advised to source the Alcohol Precursor (CAS 1383568-53-3) and perform the chlorination step described in Section 3.

Synthesis & Experimental Protocols

The synthesis of **3-(chloromethyl)-5-isopropylpyridine** hydrochloride is most reliably achieved via the deoxychlorination of its alcohol precursor. This approach avoids the formation of regioisomers common in direct ring halogenation methods.

Synthesis Pathway Diagram



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Caption: Linear synthesis pathway from commercially available nicotinic acid derivative to the target hydrochloride salt.

Detailed Protocol: Chlorination of (5-Isopropylpyridin-3-yl)methanol

Objective: Convert the alcohol precursor (CAS 1383568-53-3) to the hydrochloride salt.

Reagents:

- (5-Isopropylpyridin-3-yl)methanol (1.0 eq)
- Thionyl Chloride (SOCl_2 , 1.5 eq)
- Dichloromethane (DCM) or Toluene (Anhydrous)
- DMF (Catalytic amount, optional)

Methodology:

- **Setup:** Charge a flame-dried round-bottom flask with (5-isopropylpyridin-3-yl)methanol dissolved in anhydrous DCM (10 mL/g). Cool the solution to 0°C under a nitrogen atmosphere.
- **Addition:** Add Thionyl Chloride dropwise over 20 minutes. The reaction is exothermic; maintain internal temperature $<10^\circ\text{C}$.

- Mechanism:[5] The hydroxyl group attacks sulfur, forming a chlorosulfite intermediate, which collapses via an S_Ni or S_N2 mechanism (depending on solvent) to release SO_2 and form the alkyl chloride.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor by TLC (Note: The product is polar; use MeOH/DCM).
- Workup (Isolation of Salt):
 - Concentrate the reaction mixture under reduced pressure to remove excess $SOCl_2$ and solvent.
 - The residue is often a viscous oil or semi-solid.
 - Crystallization: Triturate the residue with anhydrous diethyl ether or ethyl acetate. The hydrochloride salt should precipitate as a white/off-white solid.
 - Filter the solid under nitrogen (hygroscopic) and dry under vacuum.
- Storage: Store at -20°C under argon. Significant degradation (hydrolysis to alcohol) occurs if exposed to moist air.

Applications in Drug Discovery

This compound acts as a "warhead" for introducing the lipophilic 5-isopropylpyridine motif. The isopropyl group at the 5-position provides steric bulk and hydrophobic interaction potential, often used to fill hydrophobic pockets in enzyme active sites.

Functionalization Logic

The chloromethyl group is highly reactive toward nucleophiles (amines, thiols, alkoxides).

- N-Alkylation: Reaction with secondary amines yields tertiary amines, a common motif in antihistamines and calcium channel blockers.
- C-Alkylation: Reaction with enolates or active methylene compounds to build fused ring systems.

Structural Activity Relationship (SAR) Relevance

In medicinal chemistry, replacing a 5-methyl group (as found in Rupatadine) with a 5-isopropyl group can:

- Increase Lipophilicity (LogP): Enhancing membrane permeability.
- Metabolic Stability: The branched isopropyl group is generally less susceptible to benzylic oxidation compared to a methyl group (though tertiary carbon oxidation is possible).
- Selectivity: The added steric bulk can improve selectivity between homologous receptor subtypes (e.g., distinguishing between GPCR subtypes).

Quality Control & Handling

Stability Profile:

- Hydrolysis Risk: High. In the presence of moisture, the chloromethyl group reverts to the hydroxymethyl (alcohol) form, releasing HCl.
- Self-Alkylation: The free base can undergo intermolecular N-alkylation (polymerization) to form pyridinium salts. Always handle as the HCl salt to prevent this.

Analytical Characterization:

- ^1H NMR (DMSO-d_6): Look for the isopropyl methine septet (~3.0 ppm) and the chloromethyl singlet (~4.9 ppm). The aromatic protons will appear as two singlets or doublets (meta-coupling) around 8.5–8.8 ppm.
- Mass Spectrometry: ESI+ will typically show the mass of the free base $[\text{M}+\text{H}]^+ = 170.1$.

Safety Precautions:

- Corrosive: The salt releases HCl upon hydrolysis; causes severe skin burns and eye damage.
- Vesicant: Alkylating agents are potential mutagens. Use double gloves and handle in a fume hood.

References

- Precursor Availability (Alcohol): Chemical Book & BLD Pharm Listings for CAS 1383568-53-3.
- Precursor Availability (Acid): 5-Isopropylnicotinic acid (CAS 73591-69-2).^[6]
- Synthetic Methodology (Analogous): Process for the Synthesis of Rupatadine (5-methyl analog synthesis via chlorination). QuickCompany Patent Analysis.
- General Reactivity: Reactivity of the chloromethyl group in pyridine derivatives. BenchChem Technical Notes.

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Sources

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- 5. evitachem.com [evitachem.com]
- 6. 73591-69-2|5-Isopropylnicotinic acid|BLD Pharm [bldpharm.com]
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